

Dhfr-IN-12 stability and storage conditions

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Compound of Interest

Compound Name: Dhfr-IN-12

Cat. No.: B12374580

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Technical Support Center: Dhfr-IN-12

This technical support center provides guidance on the stability and storage of **Dhfr-IN-12**, a dihydrofolate reductase (DHFR) inhibitor. The information is intended for researchers, scientists, and drug development professionals to ensure the proper handling and use of this compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Dhfr-IN-12**?

Dhfr-IN-12, also known as Compound 5c, is an inhibitor of dihydrofolate reductase (DHFR) with demonstrated antibacterial activity. It is utilized in research primarily within the field of infection.

Q2: What are the basic chemical properties of **Dhfr-IN-12**?

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₅ N ₅ O ₃	
Molecular Weight	479.53	

Q3: How should I store **Dhfr-IN-12** upon receipt?

Dhfr-IN-12 is typically shipped at room temperature. For long-term storage, it is advisable to follow general guidelines for solid compounds, which often include storage at -20°C to ensure stability.

Q4: How do I prepare a stock solution of **Dhfr-IN-12**?

Dhfr-IN-12 is soluble in DMSO, and a stock solution of 10 mM can be prepared. For other DHFR inhibitors, such as DHFR-IN-3, ultrasonic treatment and the use of fresh, hygroscopic DMSO may be necessary to achieve higher concentrations.^[1] While specific data for **Dhfr-IN-12** is limited, it is good practice to use freshly opened DMSO to prepare stock solutions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation in stock solution	- Solvent has absorbed water.- Storage temperature fluctuations.	- Use fresh, anhydrous DMSO to prepare a new stock solution.- Store stock solutions at a stable temperature, such as -80°C, in small aliquots to avoid repeated freeze-thaw cycles. For some related compounds, storage at -80°C for 6 months or -20°C for 1 month (protected from light) is recommended. [1]
Inconsistent experimental results	- Degradation of the compound due to improper storage.- Repeated freeze-thaw cycles of the stock solution.	- Prepare fresh working solutions from a new aliquot of the stock solution for each experiment.- Ensure the stock solution has been stored under the recommended conditions and within its expected stability period.
Difficulty dissolving the compound	- Insufficient solvent volume or agitation.	- Ensure the correct volume of DMSO is used to achieve the desired concentration (e.g., for 10 mM). Gentle warming or vortexing may aid dissolution. For similar compounds, sonication is sometimes used. [1]

Experimental Protocols & Workflows

While specific experimental protocols for **Dhfr-IN-12** are not readily available in the provided search results, a general workflow for screening DHFR inhibitors is outlined below. This can be adapted for use with **Dhfr-IN-12**.

General Workflow for DHFR Inhibitor Screening

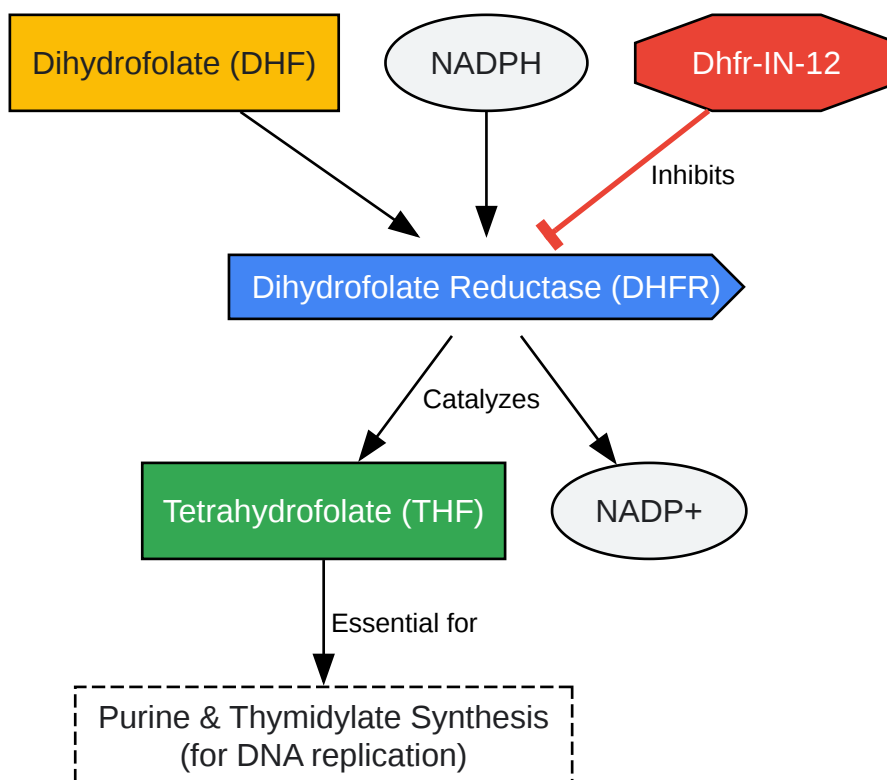


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Figure 1. A generalized workflow for conducting a DHFR inhibitor screening assay. This process involves preparation of reagents, execution of the enzymatic assay, and subsequent data analysis to determine the inhibitory activity of a test compound like **Dhfr-IN-12**.

Dihydrofolate Reductase (DHFR) Pathway

The following diagram illustrates the central role of DHFR in folate metabolism, the pathway targeted by **Dhfr-IN-12**.



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References

- 1. medchemexpress.com [medchemexpress.com]
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